

Technical Support Center: Hexafluoropropene (HFP)

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Compound of Interest

Compound Name: **Hexafluoropropene**

Cat. No.: **B089477**

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This guide is structured to address potential issues in a logical sequence, from foundational knowledge to emergency response.

Section 1: Fundamental Properties and Hazards FAQs

This section addresses the core chemical characteristics of **hexafluoropropene**, which are the foundation for all safe handling procedures.

Q1: What are the primary physical and chemical properties of **hexafluoropropene** I should be aware of before starting my experiment?

A1: **Hexafluoropropene** (HFP) is a colorless, odorless, and non-flammable gas under normal conditions.[\[1\]](#)[\[2\]](#) Critically, its vapor is heavier than air, meaning it can accumulate in low-lying areas and confined spaces, creating a significant asphyxiation risk by displacing oxygen.[\[3\]](#)[\[4\]](#) It is shipped as a liquefied gas under pressure. Understanding these properties is the first step in designing a safe experimental setup.

Table 1: Key Physical and Chemical Properties of **Hexafluoropropene**

Property	Value	Source(s)
CAS Number	116-15-4	[5][6]
Molecular Formula	C3F6	[3]
Molecular Weight	150.02 g/mol	[7]
Boiling Point	-28 °C to -29.4 °C (-18.4 °F to -20.9 °F)	[7][8]
Melting Point	-153 °C (-243.4 °F)	[8]
Vapor Pressure	4770 mmHg at 25 °C	[8]
Flammability	Non-flammable gas	[1][2][7]

Q2: What are the main health hazards associated with **hexafluoropropene** exposure?

A2: The primary health hazards of HFP are acute inhalation toxicity and the risk of frostbite from contact with the liquefied gas.[3][5][9] Inhalation can cause respiratory tract irritation, coughing, shortness of breath, and at higher concentrations, can lead to pulmonary edema, a medical emergency.[5] High exposure may also cause dizziness, headache, and confusion.[5] Since HFP is odorless, you cannot rely on smell to detect its presence.[2] Direct contact with the liquid or rapidly expanding gas can cause severe frostbite and cold burns on the skin and eyes.[3][9]

Q3: Are there established occupational exposure limits for HFP?

A3: While OSHA has not established a specific Permissible Exposure Limit (PEL), the American Conference of Governmental Industrial Hygienists (ACGIH) has set a Threshold Limit Value (TLV) of 0.1 ppm as a Time-Weighted Average (TWA) over an 8-hour workday.[10] Some manufacturers have set their own internal occupational exposure limits, ranging from 0.5 to 2 ppm.[1] The absence of a federal OSHA limit does not imply HFP is harmless; strict adherence to the ACGIH TLV is crucial for ensuring laboratory safety.[5]

Section 2: Storage and Cylinder Handling

Proper storage and handling of compressed gas cylinders are critical first steps in preventing accidental releases.

Q4: How should I properly store cylinders of **hexafluoropropene** in my lab?

A4: HFP cylinders must be stored in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[\[3\]](#)[\[8\]](#) The storage temperature should not exceed 52°C (125°F).[\[3\]](#) [\[10\]](#) Because the gas is heavier than air, storage areas should have good ventilation at low levels to prevent accumulation.[\[3\]](#) Cylinders must always be stored upright and firmly secured with chains or straps to a wall or a sturdy bench to prevent them from falling or being knocked over.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Q5: My lab is short on space. Can I store HFP cylinders with other chemicals?

A5: No, this is strongly discouraged due to chemical incompatibilities. HFP must be stored separately from certain classes of chemicals to prevent violent reactions.[\[5\]](#) Key incompatibilities include:

- Strong Oxidizing Agents: (e.g., peroxides, nitrates, chlorates)[\[5\]](#)[\[9\]](#)
- Alkali Metals and Finely Divided Metals: (e.g., Al, Mg, Zn)[\[3\]](#)[\[9\]](#)
- Grignard Reagents: (e.g., phenylmagnesium bromide) have been reported to cause explosions.[\[2\]](#)[\[4\]](#)[\[8\]](#)

Storing HFP cylinders in a dedicated, well-ventilated gas cabinet is the best practice.

Q6: What is the correct procedure for moving a high-pressure HFP cylinder?

A6: Never drag, slide, or roll a cylinder.[\[11\]](#)[\[12\]](#) Always use a suitable hand truck or cylinder cart designed for this purpose, with the cylinder securely strapped in place.[\[10\]](#)[\[12\]](#) Ensure the valve protection cap is securely in place before moving the cylinder.[\[12\]](#) The cap is designed to protect the valve from being sheared off in case of a fall, which could turn the cylinder into a dangerous projectile.

Section 3: Experimental Setup and Workflow

A meticulously planned experimental setup is a self-validating system for safety.

Q7: What are the essential engineering controls and PPE for working with HFP?

A7: All work with **hexafluoropropene** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[13\]](#) The fume hood provides the primary engineering control. In addition, an emergency eyewash station and safety shower must be readily accessible.[\[3\]](#) [\[13\]](#)

Table 2: Personal Protective Equipment (PPE) for **Hexafluoropropene**

Protection Type	Specification	Rationale and Source(s)
Eye Protection	Non-vented, impact-resistant safety goggles and a face shield.	Protects against splashes of liquefied gas and rapidly expanding vapors which can cause frostbite. [5] [13]
Hand Protection	Cold-insulating gloves (e.g., cryogenic gloves).	Protects against frostbite when handling liquefied gas or cold equipment. [3] [5]
Body Protection	Flame-resistant lab coat and closed-toe shoes.	Provides a barrier against splashes and potential fire hazards. [5] [13]
Respiratory	A NIOSH-approved respirator may be required if engineering controls fail or for emergency response.	Ensures protection against inhalation if the primary fume hood control is insufficient. [13] [14]

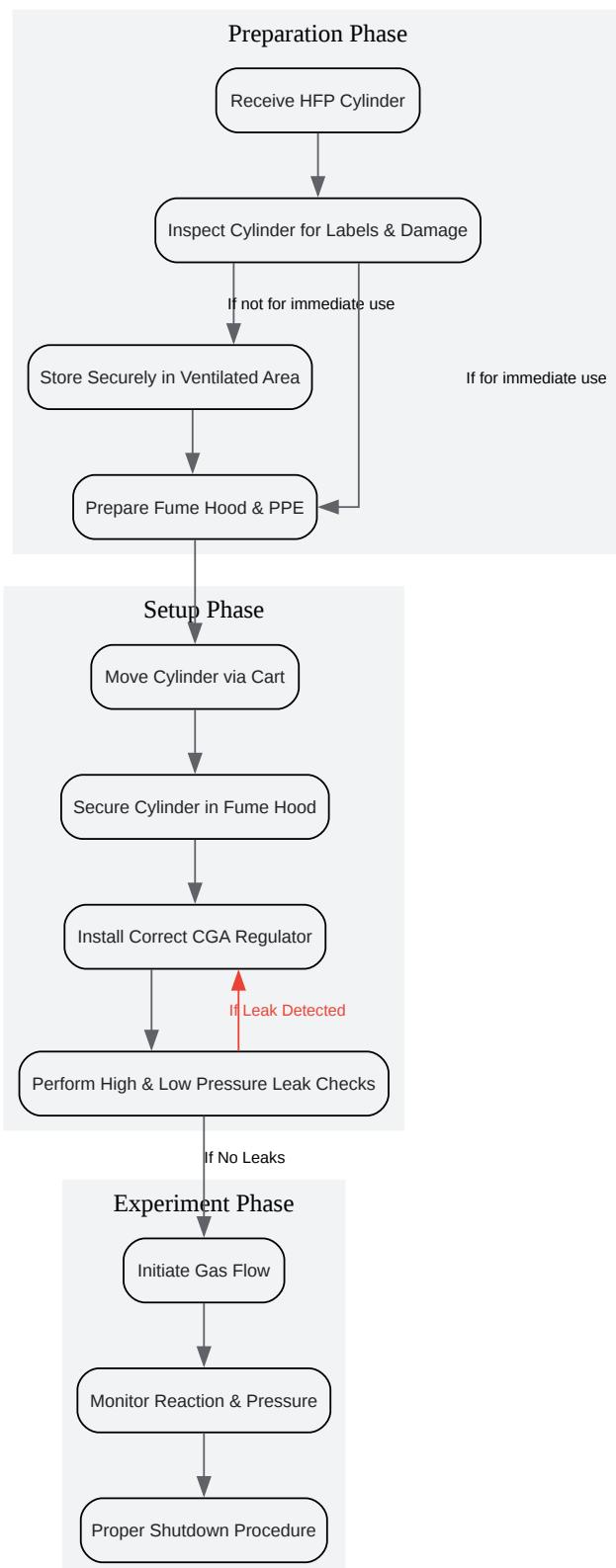
Q8: How do I correctly install a regulator on an HFP cylinder?

A8: Using the correct regulator is a critical safety control point. HFP cylinders require a specific CGA (Compressed Gas Association) connection, typically CGA 660.[\[15\]](#)[\[16\]](#) Using the wrong regulator can damage the threads and cause a high-pressure leak.

Protocol 1: Regulator Installation and System Leak Check

- Verify Cylinder and Regulator: Confirm the cylinder is correctly labeled as **hexafluoropropene**. Ensure you have the correct CGA 660 regulator. Inspect the regulator and cylinder valve threads for any damage or contamination.
- Secure Cylinder: Ensure the cylinder is securely chained to a stable surface.
- Attach Regulator: With the regulator's flow-control valve closed and the pressure-adjusting knob turned fully counter-clockwise (to the "off" position), attach the regulator to the cylinder valve. Tighten the connection nut firmly using a wrench. Do not overtighten.
- Initial Valve Opening: Stand with the cylinder valve outlet pointing away from you. Open the main cylinder valve slowly and only about a quarter-turn. This pressurizes the high-pressure side of the regulator.
- Leak Check (High-Pressure Side): Check for leaks at the cylinder-regulator connection using a leak detection solution (e.g., Snoop or soapy water). Bubbles will indicate a leak. If a leak is found, close the cylinder valve immediately, depressurize the regulator, and re-tighten the connection.
- Set Delivery Pressure: Turn the pressure-adjusting knob clockwise to set the desired low-pressure output.
- Leak Check (Low-Pressure Side): With the experimental apparatus connected, use the leak detection solution to check all downstream connections for leaks.
- Record Pressure: Once the system is confirmed to be leak-free, note the pressure on the high-pressure gauge. A drop in pressure over time with the cylinder valve closed indicates a leak in the system.

Diagram 1: Experimental Workflow for Handling **Hexafluoropropene** This diagram illustrates the critical decision points and safety checks from receiving the cylinder to starting the experiment.



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Caption: Workflow for safe HFP handling from receipt to experiment.

Section 4: Troubleshooting Guide

This section provides logical steps to diagnose and resolve common issues encountered during experiments.

Q9: The pressure on my HFP cylinder regulator is dropping, but I don't see any bubbles with the leak detection solution. What should I do?

A9: A pressure drop without visible bubbles suggests a very small leak or a leak in a location you haven't tested.

- **Confirm the Drop:** Close the main cylinder valve and monitor the high-pressure gauge for 15-30 minutes. A confirmed drop indicates a leak between the cylinder valve and the regulator.
- **Re-check Connections:** Re-apply the leak detection solution carefully to the regulator connection nut and the valve stem packing nut. Look very closely for tiny, slow-forming bubbles.
- **Check the Regulator Diaphragm:** A leak could be internal to the regulator. This is not user-serviceable. If you suspect an internal leak, close the cylinder valve, safely vent the regulator, and replace it with a new one.
- **Isolate Sections:** If the leak is downstream, close valves to isolate different parts of your apparatus to pinpoint the leaking section.

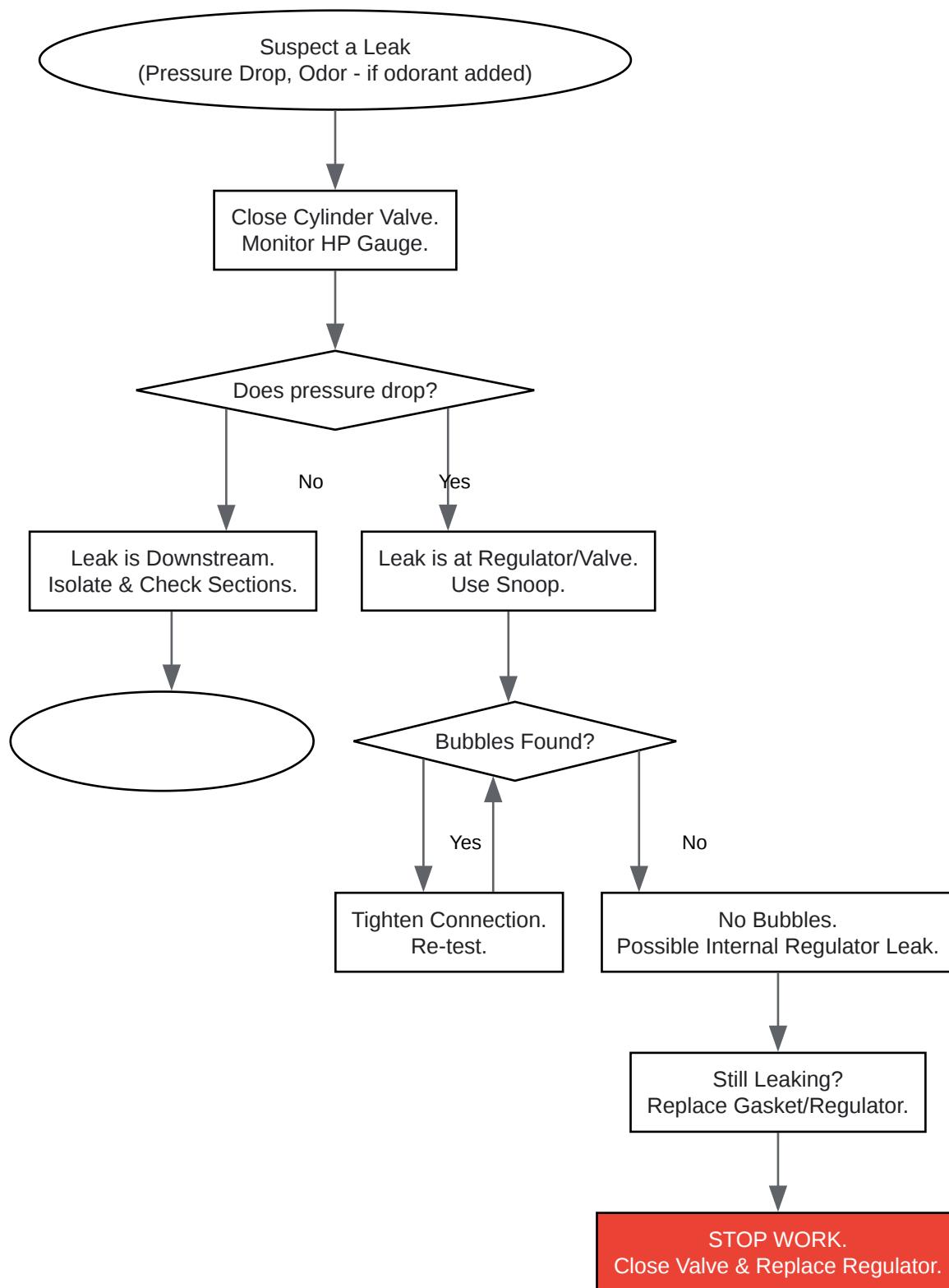
Q10: My reaction is proceeding much faster/slower than expected. Could it be an issue with the HFP flow?

A10: Inconsistent gas flow is a common cause of unexpected reaction kinetics.

- **Check the Regulator Output:** Verify that the delivery pressure on the regulator's low-pressure gauge is stable and at your desired setpoint.
- **Inspect the Flow Controller:** If you are using a mass flow controller (MFC), ensure it is calibrated for HFP or an appropriate surrogate gas. The physical properties of HFP will affect the accuracy of an MFC calibrated for a different gas like nitrogen.

- Look for Blockages: Check for any crimped tubing or blockages in your gas delivery lines that could be restricting flow.
- Cylinder Temperature: As you draw gas from the cylinder, the liquid HFP inside will cool due to evaporative cooling, which can lower the cylinder pressure and affect flow rates. For high-flow applications, this effect can be significant.

Diagram 2: Troubleshooting a Suspected Gas Leak This decision tree provides a logical pathway for identifying and resolving a gas leak.

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Caption: Decision tree for troubleshooting a suspected HFP leak.

Section 5: Emergency Procedures

In the event of an emergency, a clear and practiced response is essential.

Q11: What is the immediate response to a major HFP leak?

A11: In case of a significant leak, prioritize personnel safety.

- Evacuate: Evacuate all personnel from the immediate area.[5]
- Ventilate: If it can be done without risk, increase ventilation to the area to help disperse the gas.[5]
- Isolate the Source: If you are trained and it is safe to do so, close the main cylinder valve to stop the flow of gas.[5] Never attempt to repair a leaking cylinder.[5]
- Relocate Cylinder (If Safe): If the leak cannot be stopped at the source, the leaking cylinder should be moved to a safe, open-air location to empty.[5]
- Contact Emergency Services: Notify your institution's emergency response team.

Q12: What are the first aid procedures for HFP exposure?

A12:

- Inhalation: Move the affected person to fresh air immediately.[8] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3]
- Skin Contact (Frostbite): For frostbite from liquefied gas, immediately flush the affected area with lukewarm water.[3] Do not rub the area.[3] Remove contaminated clothing that is not frozen to the skin. Seek immediate medical attention.[5]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15-30 minutes, holding the eyelids open.[3][5] Seek immediate medical attention.[3]

Q13: What should I do in case of a fire involving an HFP cylinder?

A13: HFP itself is not flammable, but cylinders can rupture or explode when heated, presenting a severe physical hazard.[4][5]

- Evacuate: Immediately evacuate the area.
- Cool Cylinders: If it can be done from a safe distance, use a water spray to cool fire-exposed containers.[5] This helps to reduce the internal pressure and the risk of explosion.
- Do Not Extinguish Secondary Fires: If the HFP is feeding a fire (unlikely but possible under certain conditions), do not extinguish the flame unless the gas flow can be stopped.
- Inform Firefighters: When emergency responders arrive, inform them of the presence and location of the **hexafluoropropene** cylinders. Firefighting produces poisonous gases, including hydrogen fluoride.[5]

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